

Choline Iodide: A Technical Guide to Solubility and Stability

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Compound of Interest		
Compound Name:	Choline iodide	
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For Researchers, Scientists, and Drug Development Professionals

Choline iodide, a quaternary ammonium salt, is a compound of interest in various scientific domains, from biochemical research to pharmaceutical development. A thorough understanding of its solubility and stability in different solvents is critical for its effective application. This technical guide provides an in-depth overview of the solubility and stability of **choline iodide**, complete with quantitative data, detailed experimental protocols, and visualizations of relevant chemical pathways.

Core Properties of Choline Iodide

Property	Value	Reference
Chemical Formula	C5H14INO	[1]
Molecular Weight	231.08 g/mol	[1]
Appearance	White to pale yellow solid, crystals, or powder	[1][2][3]
Melting Point	270-272 °C	[1][4]

Section 1: Solubility of Choline Iodide

The solubility of **choline iodide** is a critical parameter for its use in solution-based applications. While quantitative data is not extensively available in publicly accessible literature, its



qualitative solubility in several common laboratory solvents has been reported.

Qualitative Solubility

Choline iodide exhibits varied solubility across different solvent classes. It is generally described as soluble in polar aprotic and polar protic solvents.

Table 1: Qualitative Solubility of Choline Iodide in Various Solvents

Solvent	Туре	Solubility	Reference(s)
Water	Polar Protic	Highly Soluble / Water-Soluble	[5][6]
Slightly Soluble (conflicting report)	[1][2][4]		
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	[1][2][4]
Methanol	Polar Protic	Soluble	
Ethanol	Polar Protic	Information not available	

Note: The conflicting reports on water solubility may be due to differences in experimental conditions or purity of the compound.

Factors Influencing Solubility

The solubility of **choline iodide**, like other salts, is influenced by several factors:

- Temperature: Generally, the solubility of solid solutes in liquid solvents increases with temperature.
- pH: The pH of the solution can influence the stability of the choline cation, which could indirectly affect its solubility.
- Purity of the Compound: Impurities can significantly impact the measured solubility.



Section 2: Stability of Choline Iodide

The stability of **choline iodide** is a key consideration for its storage and use in formulations. It is susceptible to degradation by light, moisture, and potentially by pH and temperature.

General Stability and Storage

Choline iodide is known to be:

- Hygroscopic: It readily absorbs moisture from the atmosphere.[1]
- Light-sensitive: Exposure to light can cause degradation.[1]

For optimal stability, **choline iodide** should be stored in a tightly sealed container, in a cool, dry, and dark place, preferably under an inert atmosphere.[1]

Stability in Aqueous Solutions

Aqueous solutions of the choline cation are generally considered stable. However, they can undergo slow decomposition over time.[8]

Potential Degradation Pathway in Water:

The choline cation can slowly break down to form ethylene glycol, polyethylene glycols, and trimethylamine.[8] The rate of this degradation is expected to be influenced by factors such as temperature, pH, and the presence of light.

Thermal and Photostability

While specific studies on the thermal and photostability of **choline iodide** in various solvents are limited, general principles for iodide-containing and quaternary ammonium salts apply.

Thermal Stability: Elevated temperatures are likely to accelerate the degradation of choline iodide in solution. Studies on the related compound, choline chloride, in deep eutectic solvents show that thermal decomposition does occur, though the temperatures and products are specific to that context.[9]



 Photostability: As a light-sensitive compound, exposure of choline iodide solutions to UV or visible light is expected to promote degradation. The iodide ion can be oxidized, potentially leading to the formation of iodine and subsequent discoloration of the solution.

pH Stability

The stability of **choline iodide** can be influenced by the pH of the solution. The choline cation itself is generally stable across a range of pH values. However, extreme pH conditions (highly acidic or alkaline) could potentially catalyze hydrolysis or other degradation reactions. Studies on the enzymatic oxidation of choline show a dependence on pH, indicating the molecule's reactivity is pH-sensitive.[10][11][12]

Section 3: Experimental Protocols

This section outlines standardized methodologies for determining the solubility and stability of **choline iodide**.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the solubility of a substance in a particular solvent and is described in the OECD Test Guideline 105.[7][13][14] [15][16]

Objective: To determine the saturation concentration of **choline iodide** in water at a specific temperature.

Materials:

- Choline iodide (high purity)
- Deionized or distilled water
- · Glass flasks with stoppers
- Constant temperature shaker bath or incubator
- Centrifuge



- Analytical balance
- A suitable analytical method for quantification (e.g., HPLC, titration, or spectrophotometry)

Procedure:

- Preliminary Test: To estimate the approximate solubility, add a small, weighed amount of
 choline iodide to a known volume of water. Vigorously shake for 10 minutes and visually
 inspect for undissolved solid. If dissolved, add more choline iodide until saturation is
 observed. This helps determine the appropriate amount for the definitive test.[17]
- Equilibration: Add an excess amount of **choline iodide** (e.g., 5 times the estimated solubility) to each of three separate flasks containing a known volume of water.[17]
- Seal the flasks and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the flasks for a sufficient time to reach equilibrium. This may take 24 to 72 hours. It is recommended to sample at different time points (e.g., 24, 48, and 72 hours) to ensure equilibrium has been reached.[18][19]
- Phase Separation: After equilibration, allow the flasks to stand at the test temperature to let the undissolved solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge the samples at the same temperature.[16]
- Quantification: Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot gravimetrically with a suitable solvent if necessary.
- Determine the concentration of **choline iodide** in the aliquot using a validated analytical method. Various methods can be used for the quantification of quaternary ammonium compounds, including titration and capillary electrophoresis.[20][21]
- Calculation: The solubility is the average concentration from the three flasks, provided the results are consistent.

Protocol for Assessing Photostability

Foundational & Exploratory





A general approach for assessing the photostability of a compound in solution, based on ICH Q1B guidelines, is as follows:

Objective: To evaluate the effect of light exposure on the stability of **choline iodide** in a specific solvent.

Materials:

- Choline iodide solution of known concentration
- Photostability chamber equipped with a light source conforming to ICH Q1B guidelines (e.g., xenon lamp or a combination of cool white fluorescent and near-UV lamps)
- Transparent and light-impermeable containers (e.g., quartz and amber glass vials)
- A stability-indicating analytical method (e.g., HPLC) capable of separating the parent compound from its degradation products.

Procedure:

- Sample Preparation: Prepare a solution of **choline iodide** in the desired solvent.
- Exposure:
 - Place the solution in chemically inert, transparent containers.
 - Expose the samples to light in a photostability chamber. The total illumination should be not less than 1.2 million lux hours and the integrated near-ultraviolet energy should be not less than 200 watt hours per square meter.
 - A control sample should be wrapped in aluminum foil or placed in a light-impermeable container and exposed to the same temperature and humidity conditions.
- Analysis: At appropriate time intervals, withdraw samples and analyze them using the stability-indicating analytical method to determine the concentration of **choline iodide** remaining and to detect and quantify any degradation products.



 Evaluation: Compare the results from the light-exposed samples to the dark control to assess the extent of photodegradation.

Conclusion

This technical guide summarizes the currently available information on the solubility and stability of **choline iodide**. While qualitative data indicates its solubility in polar solvents, there is a clear need for quantitative studies to establish precise solubility values in a range of common laboratory solvents. The stability of **choline iodide** is influenced by moisture, light, and likely by temperature and pH. For applications involving solutions of **choline iodide**, it is crucial to use freshly prepared solutions and to protect them from light. The provided experimental protocols offer a framework for researchers to systematically determine the solubility and stability of **choline iodide** under their specific experimental conditions. Further research into the degradation kinetics and pathways in different solvents would be highly beneficial for the scientific community.

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